

# Technical Guide: N-Methylbenzo[d]oxazol-2-amine (CAS No. 19776-98-8)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	N-Methylbenzo[d]oxazol-2-amine	
Cat. No.:	B034686	Get Quote

For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**N-Methylbenzo[d]oxazol-2-amine** is a promising anthelmintic agent with demonstrated efficacy against various parasitic roundworms. This technical guide provides a comprehensive overview of its chemical properties, biological activity, and mechanism of action, with a focus on its potential in drug development. All data presented is for research purposes only.

**Chemical and Physical Properties** 

Property	- Value	
CAS Number	19776-98-8	
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O	
Molecular Weight	148.16 g/mol	
Appearance	Solid	
Purity	>95% (as determined by HPLC)	

## **Suppliers**

**N-Methylbenzo[d]oxazol-2-amine** (CAS No. 19776-98-8) is available from various chemical suppliers for research purposes, including:



- MedChemExpress
- InvivoChem
- BLD Pharm
- Santa Cruz Biotechnology
- Biosynth

## **Biological Activity and Efficacy**

**N-Methylbenzo[d]oxazol-2-amine** has shown significant anthelmintic activity. In vivo studies using a Trichinella spiralis-infected mouse model demonstrated a dose-dependent reduction in worm abundance.[1]

In Vivo Efficacy against Trichinella spiralis

Dosage (mg/kg)	Reduction in Worm Abundance (%)
250	49.17
500	64.54
1000	76.50

Data from Prangthip et al., Scientific Reports, 2023.[1]

## **Safety and Toxicity**

Acute oral toxicity studies in rats have categorized **N-Methylbenzo[d]oxazol-2-amine** in chemical category 5, indicating a relatively low acute toxicity profile.[1]

Parameter	Value
LD <sub>50</sub> (Oral, Rat)	> 2000 mg/kg

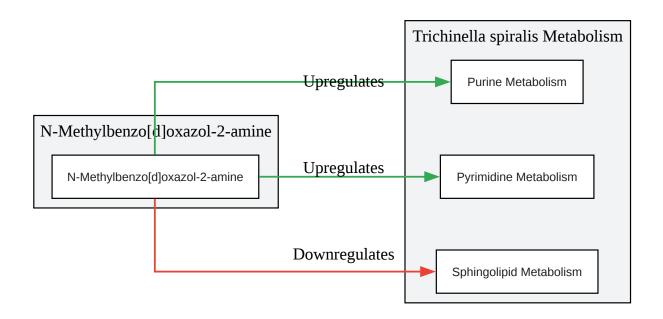
Data from Prangthip et al., Scientific Reports, 2023.[1]



## **Mechanism of Action**

Metabolomics studies on Trichinella spiralis have revealed that **N-Methylbenzo[d]oxazol-2-amine** significantly alters the parasite's metabolic pathways. The compound has been shown to up-regulate purine and pyrimidine metabolism while down-regulating sphingolipid metabolism.[1]

### **Proposed Mechanism of Action**



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Caption: Proposed mechanism of **N-Methylbenzo[d]oxazol-2-amine** on T. spiralis metabolism.

## **Experimental Protocols**

The following are detailed methodologies for key experiments cited in the evaluation of **N-Methylbenzo[d]oxazol-2-amine**.

# In Vivo Anthelmintic Activity Assay (Trichinella spiralisinfected mice)

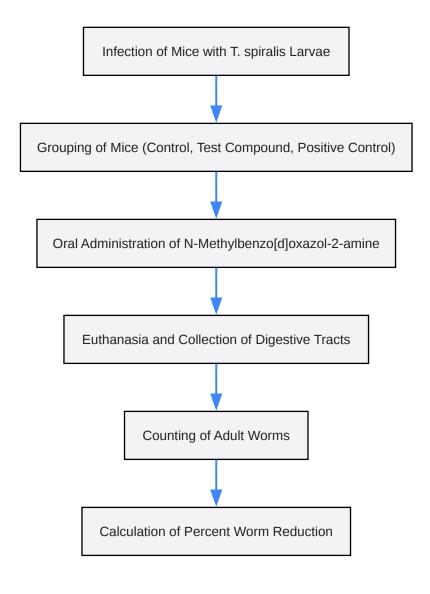
Animal Model: Female Swiss mice are infected with Trichinella spiralis larvae.



- Treatment Groups:
  - Control group (infected, untreated)
  - N-Methylbenzo[d]oxazol-2-amine treated groups (e.g., 250, 500, 1000 mg/kg)
  - Positive control group (e.g., Albendazole 250 mg/kg)
- Drug Administration: The compound is administered orally to the mice.
- Endpoint: After a set period, mice are euthanized, and the digestive tracts are examined to determine the abundance of adult worms.
- Analysis: The percentage reduction in worm abundance is calculated for each treatment group relative to the control group.[1]

## **Experimental Workflow for In Vivo Anthelmintic Assay**





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Caption: Workflow for the in vivo anthelmintic activity assay.

## **Acute Oral Toxicity Study (Rats)**

- Animal Model: Female Sprague-Dawley rats are used.
- Dosage: A limit test is performed where a high dose (e.g., 2000 mg/kg) of N-Methylbenzo[d]oxazol-2-amine is administered orally to a group of rats.
- Observation: Animals are observed for signs of toxicity and mortality over a 14-day period.



• Endpoint: The LD<sub>50</sub> is determined based on the observed mortality. If no mortality occurs at the limit dose, the LD<sub>50</sub> is reported as being greater than that dose.[1]

## **Metabolomics Analysis of Trichinella spiralis**

- Sample Preparation: Adult T. spiralis worms are exposed to N-Methylbenzo[d]oxazol-2amine in vitro.
- Metabolite Extraction: Metabolites are extracted from the treated and control worms.
- LC-MS/MS Analysis: The extracted metabolites are analyzed using liquid chromatographytandem mass spectrometry (LC-MS/MS) to identify and quantify the small molecules present.
- Data Analysis: Statistical analysis is performed to identify metabolites that are significantly
  up- or down-regulated in the treated group compared to the control group. Pathway analysis
  is then used to determine the metabolic pathways that are most affected.[1]

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#### References

- 1. researchgate.net [researchgate.net]
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